

Physicochemical Properties & Spectroscopic Profile

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Compound of Interest

Compound Name: 4-Amino-3-iodobenzonitrile

CAS No.: 33348-34-4

Cat. No.: B1275651

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4-Amino-3-iodobenzonitrile is a trifunctional aromatic compound, presenting an amino group, an iodine atom, and a nitrile moiety on a benzene ring.^[1] This unique arrangement of functional groups—an electron-donating amine and an electron-withdrawing nitrile, ortho to a labile iodine atom—makes it an exceptionally useful intermediate.^{[1][2]}

The physical properties are summarized in the table below. The compound presents as a stable, crystalline solid with a distinct melting point, facilitating its handling and storage under standard laboratory conditions.^{[2][3]}

Property	Value	Source(s)
CAS Number	33348-34-4	[2] [4]
Molecular Formula	C ₇ H ₅ IN ₂	[2] [4]
Molecular Weight	244.03 g/mol	[2] [4]
Appearance	Pale white to amber crystalline solid	[3]
Melting Point	112-115 °C (lit.)	[2] [5]
Synonyms	4-Cyano-2-iodoaniline, 1-Amino-2-iodo-4-cyanobenzene	[2] [6]

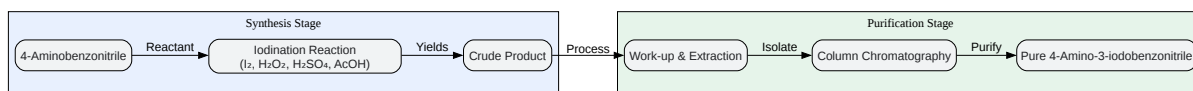
Spectroscopic Characterization: A Self-Validating System

Confirmation of the structure and purity of **4-Amino-3-iodobenzonitrile** is unequivocally established through a combination of spectroscopic methods. The data presented below serve as a benchmark for researchers synthesizing this compound.

Technique	Data & Interpretation	Source
¹ H NMR	(CDCl ₃ , 300 MHz) δ: 7.80 (d, J = 1.8 Hz, 1H), 7.31 (dd, J = 8.0, 1.8 Hz, 1H), 6.62 (d, J = 8.0 Hz, 1H), 4.43 (br s, 2H). Interpretation: The spectrum clearly shows three distinct aromatic protons. The doublet at 7.80 ppm corresponds to the proton ortho to the nitrile and meta to the iodine. The doublet of doublets at 7.31 ppm represents the proton ortho to the nitrile and ortho to the iodine. The doublet at 6.62 ppm is the proton ortho to the amino group. The broad singlet at 4.43 ppm confirms the two protons of the primary amine.	[3]
Mass Spec.	MS (m/e): 244 ([M ⁺] 97%). Interpretation: The molecular ion peak at m/z 244 corresponds directly to the molecular weight of the compound, confirming its elemental composition.	[3]

Regioselective Synthesis: A Validated Protocol

The synthesis of **4-Amino-3-iodobenzonitrile** is most effectively achieved via the direct electrophilic iodination of the readily available starting material, 4-aminobenzonitrile.[3] The key to this transformation is controlling the regioselectivity. The powerful electron-donating and ortho-, para-directing amino group governs the position of electrophilic attack. With the para position blocked by the nitrile group, iodination occurs exclusively at one of the ortho positions (C3), yielding the desired product with high selectivity.



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Caption: Synthesis and Purification Workflow for **4-Amino-3-iodobenzonitrile**.

Detailed Experimental Protocol

This protocol is adapted from a validated, environmentally conscious method and provides high yield and purity.[3]

Materials:

- 4-Aminobenzonitrile (1.18 g, 10 mmol)
- Iodine (I₂) (1.27 g, 5 mmol)
- 30% Hydrogen Peroxide (H₂O₂) (1.13 mL, 10 mmol)
- Concentrated Sulfuric Acid (H₂SO₄) (catalytic amount)
- Glacial Acetic Acid (solvent)
- Sodium Thiosulfate solution (saturated)
- Sodium Bicarbonate solution (saturated)
- Ethyl Acetate
- Hexane
- Anhydrous Sodium Sulfate (Na₂SO₄)

- Silica Gel for column chromatography

Procedure:

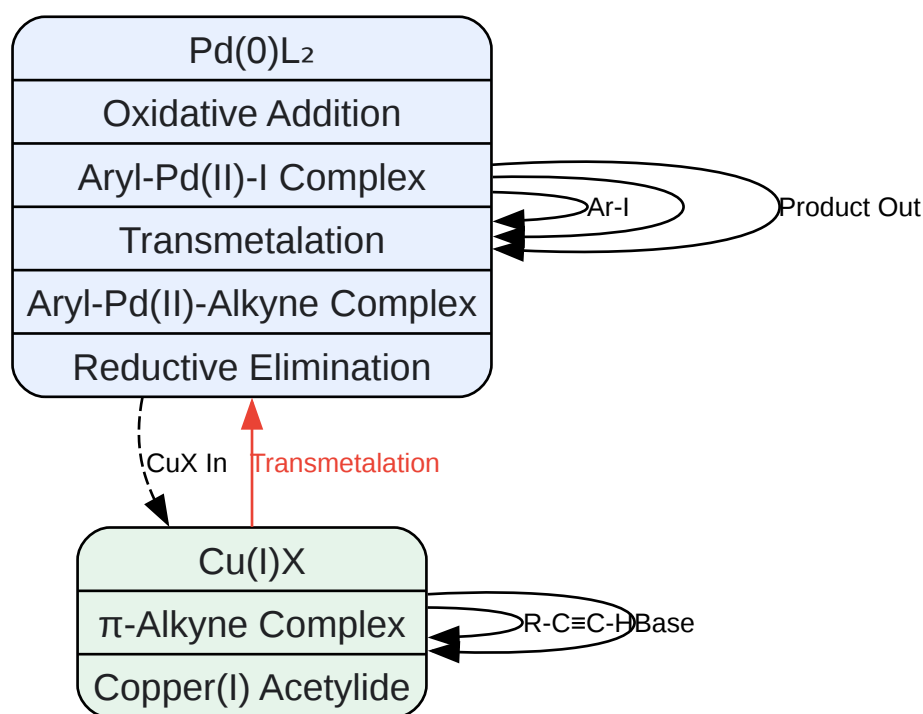
- **Reaction Setup:** In a 100 mL round-bottom flask, dissolve 4-aminobenzonitrile (10 mmol) in glacial acetic acid. Add Iodine (5 mmol) and a catalytic amount of concentrated sulfuric acid.
- **Iodination:** To the stirred mixture, add 30% hydrogen peroxide (10 mmol) dropwise. Heat the reaction mixture to 50 °C and maintain for 30 minutes. The progress can be monitored by TLC.
- **Work-up:** After cooling to room temperature, pour the reaction mixture into water. Quench any unreacted iodine by adding saturated sodium thiosulfate solution until the orange color disappears.
- **Neutralization:** Carefully neutralize the mixture by adding saturated sodium bicarbonate solution until effervescence ceases.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Concentrate the organic phase under reduced pressure. Purify the resulting crude solid by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the product as a pale white solid (Yield: ~83%).^[3]

Core Reactivity and Applications in Advanced Synthesis

The synthetic utility of **4-Amino-3-iodobenzonitrile** stems from the orthogonal reactivity of its three functional groups. The C-I bond is particularly reactive towards palladium-catalyzed cross-coupling reactions, the amino group can act as a nucleophile or directing group, and the nitrile can be hydrolyzed or serve as a hydrogen bond acceptor in biological systems.^[7]

The C-I Bond: Gateway to Complexity via Sonogashira Coupling

The Sonogashira reaction, which forms a C(sp²)-C(sp) bond between an aryl halide and a terminal alkyne, is a cornerstone of modern synthetic chemistry.[8] **4-Amino-3-iodobenzonitrile** is an excellent substrate for this reaction due to the high reactivity of the C-I bond.[9] The reaction proceeds via two interconnected catalytic cycles involving palladium and a copper(I) co-catalyst.[10]



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Caption: The dual catalytic cycles of the Sonogashira cross-coupling reaction.

Representative Protocol: Sonogashira Coupling[9]

- **Setup:** To a degassed solution of **4-amino-3-iodobenzonitrile** (1 mmol) and the terminal alkyne (1.2 mmol) in triethylamine (Et₃N), add PdCl₂(PPh₃)₂ (2 mol%) and CuI (4 mol%).
- **Reaction:** Stir the mixture under an inert atmosphere (e.g., Argon) at room temperature or gentle heating (40-60 °C) until completion (monitored by TLC).

- Work-up: Dilute the reaction mixture with diethyl ether and filter through a pad of celite to remove catalyst residues.
- Purification: Concentrate the filtrate and purify the crude product by column chromatography.

Domino Reactions: Rapid Assembly of Fused Carbazoles

A powerful application of **4-Amino-3-iodobenzonitrile** is in the synthesis of carbazoles, a privileged scaffold in pharmaceuticals and electronic materials.^[2] This is often achieved through a domino or cascade reaction that begins with a Sonogashira coupling.^[11] The alkyne-coupled intermediate can then undergo an intramolecular hydroamination/cyclization, where the ortho-amino group attacks the newly installed alkyne, followed by aromatization to furnish the fused carbazole ring system in a single pot. This strategy rapidly builds molecular complexity from simple starting materials.

Safety, Handling, and Storage

As a responsible scientist, proper handling of all chemicals is paramount. **4-Amino-3-iodobenzonitrile** is classified as an irritant and requires careful handling in a well-ventilated area, preferably a chemical fume hood.

Safety Aspect	Guideline	Source
Hazard Class	Eye Irritant 2, Skin Irritant 2, STOT SE 3	[2]
Signal Word	Warning	[2]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2]
PPE	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), laboratory coat, N95 dust mask.	[2]
Storage	Store in a tightly sealed container in a cool, dry place away from light and incompatible materials.	[2]

Conclusion

4-Amino-3-iodobenzonitrile is more than just a chemical intermediate; it is a powerful tool for synthetic innovation. Its well-defined physicochemical properties, validated synthesis, and predictable, orthogonal reactivity make it a reliable component in complex synthetic campaigns. From fundamental cross-coupling reactions to elegant domino sequences for the construction of bioactive heterocycles, this building block provides chemists with a strategic entry point to a diverse range of valuable molecular architectures. Its continued application in academic and industrial research is certain to yield new discoveries in medicine and materials science.

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